

Cross-Validation of CH1055 Imaging with Histology: A Comparative Guide

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Compound of Interest

Compound Name: CH1055

Cat. No.: B12422057

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This guide provides a comprehensive comparison of **CH1055**, a near-infrared II (NIR-II) fluorescent dye, with traditional histological methods for tumor imaging and analysis. We will delve into the experimental data supporting the cross-validation of **CH1055** imaging with histology, offering detailed protocols and quantitative comparisons to assist researchers in leveraging this novel imaging modality.

Introduction to CH1055 NIR-II Imaging

CH1055 is a small-molecule organic dye that fluoresces in the second near-infrared window (1000-1700 nm). This spectral range offers significant advantages for in vivo imaging, including reduced photon scattering and lower tissue autofluorescence, leading to deeper tissue penetration and higher spatial resolution compared to conventional NIR-I imaging (700-900 nm). **CH1055** has been shown to be rapidly excreted through the kidneys, a favorable characteristic for clinical translation. Furthermore, it can be conjugated to targeting ligands, such as Affibody molecules, to specifically bind to biomarkers like the epidermal growth factor receptor (EGFR) on tumor cells.

Comparative Analysis: CH1055 Imaging vs. Histology

The gold standard for tumor diagnosis and characterization remains histopathological analysis of tissue sections. This section compares the performance of **CH1055** imaging with histological methods, highlighting the complementary nature of these techniques.

Feature	CH1055 NIR-II Imaging	Traditional Histology (H&E and IHC)
Method	In vivo, real-time fluorescence imaging	Ex vivo analysis of fixed, sectioned tissue
Resolution	High spatial resolution for in vivo imaging	Cellular and subcellular resolution
Depth	Deeper tissue penetration than visible and NIR-I light	Limited to the surface of sectioned tissue
Targeting	Can be conjugated to ligands for molecular targeting (e.g., EGFR)	Antibody-based for specific protein detection (IHC)
Quantification	Semi-quantitative (fluorescence intensity, tumor-to-background ratio)	Quantitative (cell counting, staining intensity scoring)
Throughput	High-throughput for whole-animal imaging	Lower throughput, labor-intensive
Information	Dynamic information on probe distribution and tumor location	Detailed morphological and molecular information

Quantitative Data Summary

While a direct quantitative correlation between **CH1055** fluorescence intensity and histological scoring is an area of ongoing research, existing studies provide valuable data on the tumor-targeting capabilities of **CH1055** conjugates.

Probe	Tumor Model	Tumor-to-Background Ratio (TBR)	Histological Confirmation	Reference
CH1055-PEG	U87MG glioblastoma xenograft	>5	H&E staining confirmed tumor presence	[1]
CH1055-Affibody (anti-EGFR)	SAS squamous cell carcinoma xenograft	~8 at 6h post-injection	Immunohistochemistry for EGFR expression	[1]

Experimental Protocols

Detailed methodologies are crucial for reproducible research. The following are representative protocols for **CH1055** imaging and corresponding histological validation.

CH1055-Affibody Imaging Protocol (in vivo)

- **Animal Model:** Female BALB/c nude mice are inoculated subcutaneously with 1×10^6 SAS (human squamous cell carcinoma, high EGFR expression) cells. Tumors are allowed to grow to approximately 5-10 mm in diameter.
- **Probe Administration:** **CH1055-Affibody** (targeting EGFR) is administered via tail vein injection at a concentration of 1 mg/kg.
- **Imaging System:** A custom-built NIR-II imaging system equipped with an 808 nm laser for excitation and a cooled InGaAs camera for detection is used. A 1000 nm long-pass filter is placed before the camera.
- **Image Acquisition:** Mice are anesthetized with isoflurane during imaging. Images are acquired at multiple time points (e.g., 1, 6, 12, 24 hours) post-injection to determine optimal tumor accumulation and clearance from non-target tissues.
- **Image Analysis:** Regions of interest (ROIs) are drawn over the tumor and adjacent normal tissue to calculate the tumor-to-background ratio (TBR).

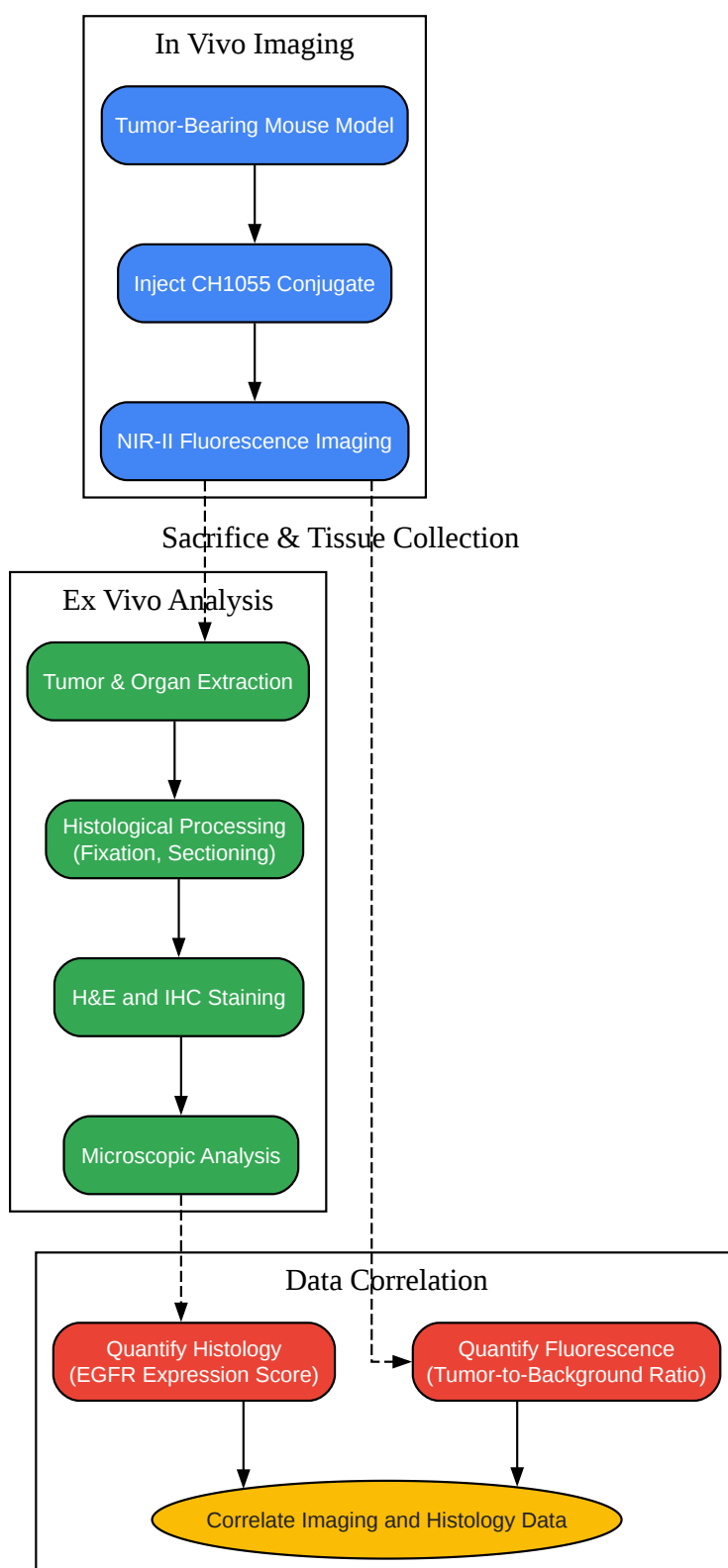
Histological Validation Protocol (ex vivo)

- Tissue Collection and Fixation: Following the final imaging session, mice are euthanized, and tumors and major organs are excised. Tissues are fixed in 10% neutral buffered formalin for 24 hours.
- Tissue Processing and Sectioning: Fixed tissues are processed through graded alcohols and xylene and embedded in paraffin. 5 µm thick sections are cut using a microtome.
- Hematoxylin and Eosin (H&E) Staining:
 - Deparaffinize sections in xylene and rehydrate through graded alcohols to water.
 - Stain with hematoxylin for 5 minutes.
 - Rinse in running tap water.
 - Differentiate in 1% acid alcohol for 30 seconds.
 - Rinse in running tap water.
 - "Blue" in Scott's tap water substitute for 1 minute.
 - Rinse in running tap water.
 - Stain with eosin for 2 minutes.
 - Dehydrate through graded alcohols and clear in xylene.
 - Mount with a permanent mounting medium.
- Immunohistochemistry (IHC) for EGFR:
 - Perform antigen retrieval using a citrate buffer (pH 6.0) at 95°C for 20 minutes.
 - Block endogenous peroxidase activity with 3% hydrogen peroxide for 10 minutes.
 - Block non-specific binding with 5% normal goat serum for 30 minutes.

- Incubate with a primary antibody against EGFR (e.g., clone 31G7) overnight at 4°C.[\[2\]](#)
- Incubate with a biotinylated secondary antibody for 30 minutes.
- Incubate with an avidin-biotin-horseradish peroxidase complex for 30 minutes.
- Develop with diaminobenzidine (DAB) substrate.
- Counterstain with hematoxylin.
- Dehydrate, clear, and mount.
- Microscopy and Analysis: Stained slides are imaged using a bright-field microscope. EGFR expression can be semi-quantitatively scored based on the intensity and percentage of stained cells.

Mandatory Visualizations

Signaling Pathway Diagram



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- 2. Epidermal Growth Factor Receptor Immunohistochemistry: Comparison of Antibodies and Cutoff Points to Predict Benefit From Gefitinib in a Phase 3 Placebo-Controlled Study in Advanced Nonsmall-Cell Lung Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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